

# 6-Undecanol: A Comprehensive Technical Guide

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## Compound of Interest

Compound Name: 6-Undecanol

Cat. No.: B1345097

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This technical guide provides an in-depth overview of **6-Undecanol**, a secondary fatty alcohol with growing interest in various scientific and industrial fields. This document consolidates essential information regarding its chemical identity, physicochemical properties, synthesis, and applications, presented in a clear and accessible format for technical audiences.

## Chemical Identity and Synonyms

**6-Undecanol** is chemically identified as a secondary alcohol where the hydroxyl group is attached to the sixth carbon of an undecane chain.

- CAS Number: 23708-56-7[1][2][3]
- Molecular Formula:  $C_{11}H_{24}O$ [1][2]
- Molecular Weight: 172.31 g/mol [1][4][5]
- IUPAC Name: Undecan-6-ol[2][4]
- Synonyms: Undecanol-6, Diamyl carbinol, Di-n-amyl carbinol, Di-n-pentyl carbinol[2][4][5]

## Physicochemical Properties

The physical and chemical characteristics of **6-Undecanol** are summarized in the table below, providing a quick reference for experimental planning and execution.

Property	Value	Unit	Source
Melting Point	24 - 26	°C	[3][5]
Boiling Point	227 - 229	°C	[3]
117 - 118	°C	at 16 mmHg[5]	
Density	0.83	g/cm <sup>3</sup>	[5]
Flash Point	94	°C	(est.)[3]
Vapor Pressure	0.013	mmHg	at 25 °C (est.)[3]
Water Solubility	49.73	mg/L	at 25 °C (est.)[3]
logP (o/w)	4.249	(est.)[3]	
Refractive Index	1.4374	[5]	

## Experimental Protocols

### Synthesis of 6-Undecanol from Undecan-6-one

A common laboratory-scale synthesis of **6-Undecanol** involves the reduction of undecan-6-one. The following protocol is a detailed methodology for this conversion.[1]

Materials:

- Undecan-6-one (15 g, 1 eq.)
- Methanol (MeOH, 25 ml)
- Tetrahydrofuran (THF, 150 ml)
- Sodium borohydride (4.9 g, 1.5 eq.)
- Saturated Ammonium Chloride (NH<sub>4</sub>Cl) solution (100 ml)
- Ethyl acetate (EtOAc)
- Water

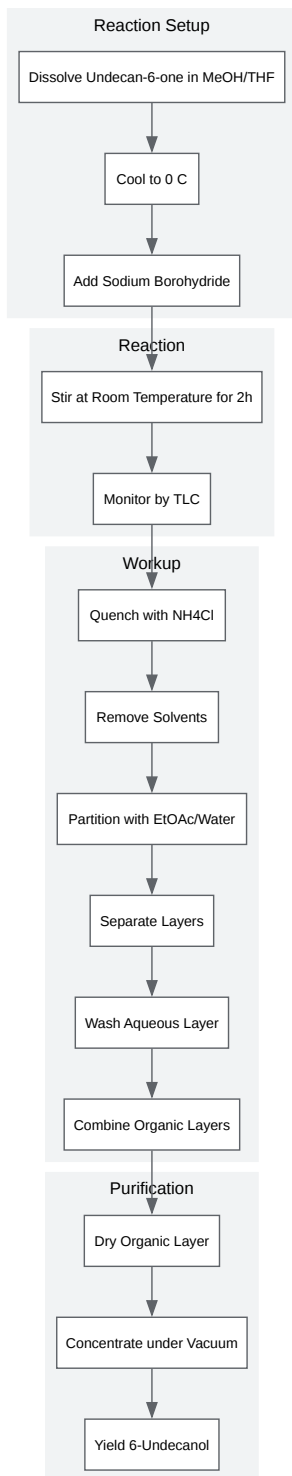
- Anhydrous Magnesium Sulfate (or similar drying agent)

Procedure:

- Dissolve 15 g of undecan-6-one in a mixture of 25 ml of methanol and 150 ml of THF in a suitable reaction flask.
- Cool the solution to 0°C using an ice bath.
- Slowly add 4.9 g of sodium borohydride to the cooled solution.
- Remove the ice bath and stir the resulting solution at room temperature for 2 hours.
- Monitor the reaction progress using Thin Layer Chromatography (TLC) with a mobile phase of 10% EtOAc in hexane (Rf: 0.5).
- Upon completion, quench the reaction by carefully adding 100 ml of saturated NH<sub>4</sub>Cl solution.
- Remove the organic solvents (THF and MeOH) under reduced pressure.
- Partition the resulting crude product between 150 ml of EtOAc and 150 ml of water.
- Separate the organic layer. Wash the aqueous layer three times with 100 ml of EtOAc each.
- Combine all organic layers and dry over an anhydrous drying agent.
- Concentrate the combined organic layers under reduced pressure to yield the final product.

Expected Yield: Approximately 14.0 g (93%) of **6-Undecanol** as a white solid.[\[1\]](#)

## Workflow for the Synthesis of 6-Undecanol

[Click to download full resolution via product page](#)Synthesis Workflow of **6-Undecanol**

## Applications and Biological Activity

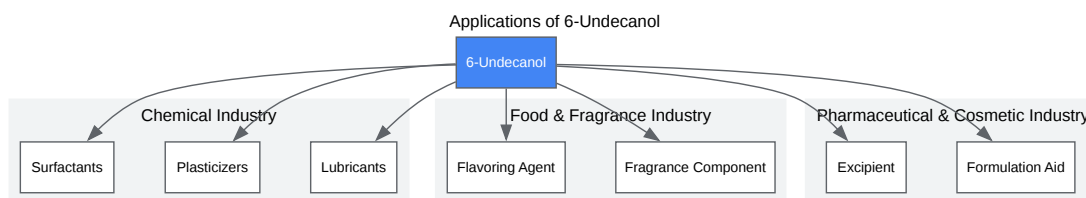
**6-Undecanol** has a range of applications stemming from its chemical nature as a long-chain fatty alcohol.

### Industrial Applications:

- **Flavor and Fragrance:** It is used as a flavoring ingredient in foods.[6]
- **Chemical Intermediate:** It serves as a precursor in the synthesis of other chemicals, including surfactants, plasticizers, and lubricants.
- **Cosmetics and Pharmaceuticals:** Due to its properties, it finds use in the formulation of cosmetics and as a component in pharmaceutical preparations.

### Biological Activity:

- **Antibacterial Properties:** While research is ongoing, some studies have indicated that fatty alcohols, including undecanols, possess antibacterial activity. For instance, 1-undecanol has shown bactericidal and membrane-damaging activity against *Staphylococcus aureus*.



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### Industrial Applications of **6-Undecanol**

## Safety Information

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **6-Undecanol** is classified as a flammable solid.[4] Appropriate safety precautions should be taken when handling this compound, including working in a well-ventilated area and avoiding sources of ignition.

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## References

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